

# N-Isobutylformamide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *N*-Isobutylformamide

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This technical guide provides an in-depth analysis of the chemical and physical properties of **N-Isobutylformamide**, a versatile carboxamide compound. This document outlines its fundamental molecular characteristics and explores its application in synthetic chemistry, supported by relevant experimental context.

## Core Molecular Data

**N-Isobutylformamide** is a member of the formamide class of compounds, characterized by a formyl group attached to an isobutyl amine.<sup>[1]</sup> Its key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H11NO	PubChem <sup>[1]</sup> , GSRS <sup>[2]</sup>
Molecular Weight	101.15 g/mol	PubChem <sup>[1]</sup> , GSRS <sup>[2]</sup> , Cheméo <sup>[3]</sup> , Benchchem <sup>[4]</sup>
IUPAC Name	N-(2-methylpropyl)formamide	PubChem <sup>[1]</sup>
CAS Number	6281-96-5	PubChem <sup>[1]</sup> , Benchchem <sup>[4]</sup>

## Synthesis and Experimental Context

**N-Isobutylformamide** serves as a model substrate in various chemical transformations, particularly in the study of C(sp<sup>3</sup>)–H bond activation, a significant challenge in organic synthesis.[4] The synthesis of N-substituted formamides like **N-Isobutylformamide** is a fundamental process in organic chemistry, often serving as a method for introducing a protecting group for amines.

A common method for its synthesis is the acylation of isobutylamine with formic acid.[4] This reaction is a condensation process that results in the formation of a stable amide bond and a water molecule.[4]

## Logical Relationship: Synthesis of N-Isobutylformamide

The synthesis of **N-Isobutylformamide** from isobutylamine and formic acid can be represented as a straightforward logical flow.

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## References

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- 2. GSRS [gsrs.ncats.nih.gov]
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- 4. N-Isobutylformamide | 6281-96-5 | Benchchem [benchchem.com]
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